

# Technical Guide: Molecular Weight Determination of 2-[4-(chloromethyl)phenyl]propanoic acid

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## Compound of Interest

Compound Name: 2-[4-(chloromethyl)phenyl]propanoic acid

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This document provides a detailed guide to the determination of the molecular weight of the organic compound **2-[4-(chloromethyl)phenyl]propanoic acid**, a key intermediate in the synthesis of various anti-inflammatory and analgesic drugs.

## Compound Identification

The compound in question is **2-[4-(chloromethyl)phenyl]propanoic acid**. Its structure consists of a phenylpropanoic acid backbone with a chloromethyl group attached at the para position (position 4) of the phenyl ring.

- IUPAC Name: **2-[4-(chloromethyl)phenyl]propanoic acid**
- CAS Number: 80530-55-8[1]
- Molecular Formula:  $C_{10}H_{11}ClO_2$ [1]

The molecular formula indicates that a single molecule of the compound contains 10 carbon atoms, 11 hydrogen atoms, 1 chlorine atom, and 2 oxygen atoms[1].

## Methodology for Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation requires the molecular formula and the standard atomic weights of each element present in the molecule.

### Experimental Protocol: Calculation of Molecular Weight

- Identify the Molecular Formula: The established molecular formula for **2-[4-(chloromethyl)phenyl]propanoic acid** is  $C_{10}H_{11}ClO_2$ <sup>[1]</sup>.
- Determine Atomic Weights: Obtain the standard atomic weight for each element from the Periodic Table. For this calculation, the following abridged atomic weights are utilized:
  - Carbon (C): 12.011 amu
  - Hydrogen (H): 1.008 amu<sup>[2]</sup><sup>[3]</sup>
  - Chlorine (Cl): 35.45 amu<sup>[4]</sup><sup>[5]</sup>
  - Oxygen (O): 15.999 amu<sup>[6]</sup>
- Calculate Total Mass for Each Element: Multiply the atomic weight of each element by the number of atoms of that element present in the molecular formula.
- Sum the Masses: Add the total masses of all elements to determine the molecular weight of the compound. The result is expressed in atomic mass units (amu) or grams per mole (g/mol).

## Data Presentation

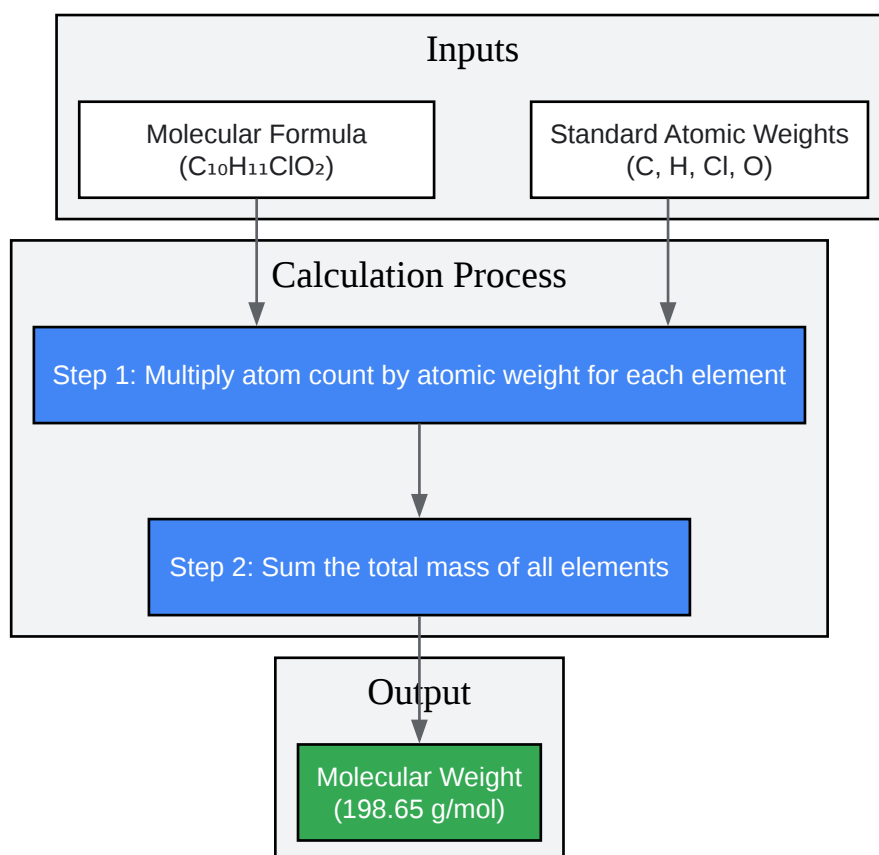
The quantitative data used for the molecular weight calculation is summarized in the table below for clarity and ease of comparison.

Element	Symbol	Quantity	Atomic Weight ( g/mol )	Total Mass ( g/mol )
Carbon	C	10	12.011	120.11
Hydrogen	H	11	1.008	11.088
Chlorine	Cl	1	35.45	35.45
Oxygen	O	2	15.999	31.998
Total	Molecular Weight:	198.646		

Based on this calculation, the molecular weight of **2-[4-(chloromethyl)phenyl]propanoic acid** is 198.65 g/mol . This value is consistent with published data for this compound[7].

## Workflow Visualization

The logical workflow for calculating the molecular weight is depicted in the diagram below. This visualization outlines the necessary inputs and the sequential steps of the calculation process.



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Caption: Workflow for Molecular Weight Calculation.

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## References

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